

Tri-o-tolylphosphine: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: Tri-o-tolylphosphine

Cat. No.: B155546

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For Researchers, Scientists, and Drug Development Professionals

Tri-o-tolylphosphine [P(o-C₆H₄CH₃)₃], a white to light yellow crystalline solid, is a versatile organophosphorus compound utilized as a ligand in various chemical reactions, including Suzuki and Heck couplings.[1] Its utility in research and development, particularly in the synthesis of complex organic molecules for pharmaceuticals and materials science, necessitates a thorough understanding of its safety profile and proper handling procedures to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This in-depth technical guide provides a comprehensive overview of the safety, handling, and storage precautions for **tri-o-tolylphosphine**.

Hazard Identification and Classification

Tri-o-tolylphosphine is classified as an irritant and is harmful to aquatic life.[2][3] The primary hazards are associated with its potential to cause skin, eye, and respiratory irritation.[4] Although comprehensive toxicological data is not available, the precautionary principle dictates that it should be handled with care, assuming it may have other uninvestigated adverse health effects.

GHS Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]

- H335: May cause respiratory irritation.[\[3\]](#)
- H413: May cause long lasting harmful effects to aquatic life.[\[5\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **tri-o-tolylphosphine** is provided in the table below. This information is crucial for understanding its behavior under various laboratory conditions and for making informed decisions regarding its handling and storage.

| Property | Value | Reference(s) |
|-------------------|--|---|
| Molecular Formula | C ₂₁ H ₂₁ P | [6] |
| Molecular Weight | 304.37 g/mol | [6] |
| Appearance | White to light yellow crystalline powder | [2] |
| Melting Point | 123-125 °C (lit.) | [2] |
| Boiling Point | 412.4 °C at 760 mmHg | [6] |
| Flash Point | 214.6 °C | [6] |
| Solubility | Soluble in alcohol, chloroform, and ethyl acetate. Slightly soluble in cold water. Insoluble in water. | [2] [6] |
| Sensitivity | Air and light sensitive | [6] |
| Vapor Pressure | 1.24E-06 mmHg at 25°C | [6] |
| Density | 1.16 g/cm ³ at 20°C | [6] [7] |

Personal Protective Equipment (PPE)

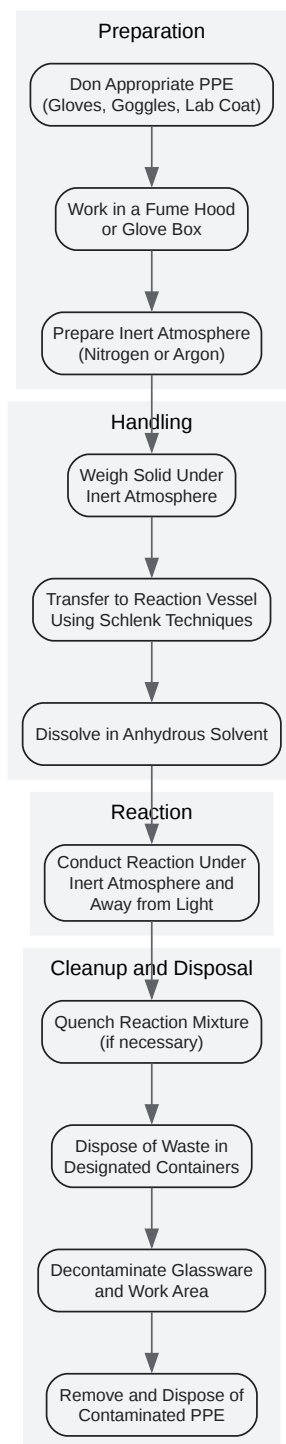
The use of appropriate personal protective equipment is mandatory when handling **tri-o-tolylphosphine** to prevent exposure. The recommended PPE is outlined in the table below.

| Body Part | Protective Equipment | Specifications and Remarks |
|--------------------------------------|---|---|
| Eyes/Face | Safety glasses with side-shields or goggles | Ensure a complete seal around the eyes. |
| Skin | Chemical-resistant gloves (e.g., nitrile rubber) | Inspect gloves for integrity before each use. |
| Lab coat or chemical-resistant apron | To protect clothing and skin from splashes. | |
| Respiratory | NIOSH-approved respirator with appropriate cartridges | Required when working with the powder outside of a fume hood or in poorly ventilated areas. |

Safe Handling and Experimental Workflow

Due to its air and light sensitivity, as well as its irritant properties, a stringent workflow must be followed when handling **tri-o-tolylphosphine**.

Experimental Workflow for Handling Tri-o-tolylphosphine

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Experimental Workflow Diagram

Storage Precautions

Proper storage of **tri-o-tolylphosphine** is critical to maintain its integrity and prevent the formation of hazardous degradation products.

| Storage Condition | Requirement | Rationale |
|-------------------|--|--|
| Atmosphere | Store under an inert atmosphere (e.g., nitrogen or argon). | Prevents oxidation. |
| Temperature | Store in a cool, dry place, below +30°C.[2] | Minimizes degradation and potential pressure buildup. |
| Light | Store in a light-resistant container. | Protects from light-induced decomposition.[8] |
| Container | Keep container tightly closed. | Prevents contamination and exposure to air and moisture. |
| Compatibility | Store away from strong oxidizing agents.[4] | Avoids potentially vigorous or explosive reactions. |

First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. |

Accidental Release Measures:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Contain the spill by sweeping or scooping up the solid material. Avoid generating dust.
- Collect the spilled material in a sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May produce carbon oxides and phosphorus oxides upon combustion.

- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

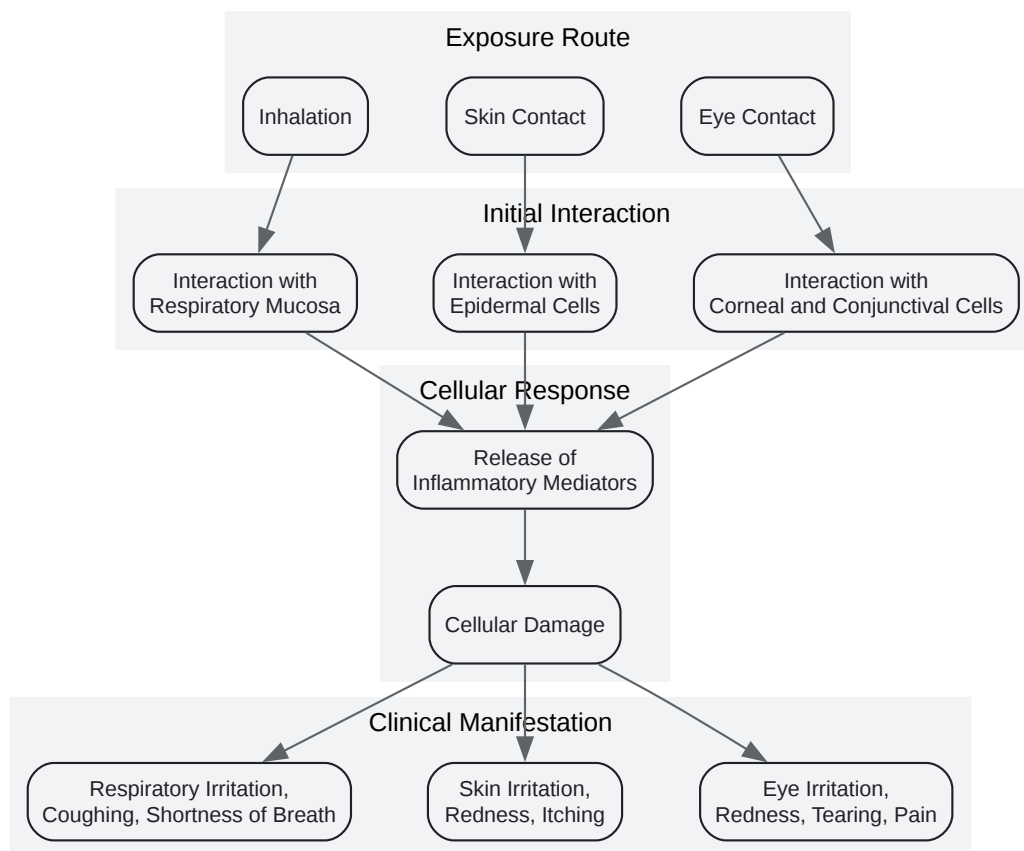
Toxicological Information and Potential Signaling Pathways

The toxicological properties of **tri-o-tolylphosphine** have not been thoroughly investigated.^[4] No quantitative data such as LD50 or LC50 values are readily available. The known health effects are primarily irritation to the skin, eyes, and respiratory system.

As an organophosphorus compound, it is prudent to consider the potential for neurotoxic effects, although this has not been established for **tri-o-tolylphosphine**. The primary mechanism of toxicity for many organophosphates is the inhibition of acetylcholinesterase (AChE), an enzyme critical for the breakdown of the neurotransmitter acetylcholine.^{[9][10]} Inhibition of AChE leads to an accumulation of acetylcholine at nerve synapses, resulting in overstimulation of cholinergic receptors and a range of adverse effects.^{[11][12]} However, it is important to note that the toxicity of organophosphorus compounds can vary significantly based on their specific structure.

Given the lack of specific data for **tri-o-tolylphosphine**, the following diagram illustrates a logical pathway of potential local toxic effects based on its known irritant properties.

Potential Local Toxicological Effects of Tri-o-tolylphosphine

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Potential Local Toxicological Effects

Experimental Protocols for Hazard Determination

While specific experimental data for **tri-o-tolylphosphine** is lacking, the following are summaries of standard methodologies that would be employed to determine its key hazard properties.

Acute Oral, Dermal, and Inhalation Toxicity (OECD Guidelines):

Standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are used to assess the acute toxicity of chemical substances. These studies are typically conducted in rodent models.

- **Acute Oral Toxicity** (e.g., OECD 420, 423, 425): A single dose of the substance is administered by gavage to a group of animals. The animals are then observed for a set period (typically 14 days) for signs of toxicity and mortality. The results are used to classify the substance based on its lethal dose.
- **Acute Dermal Toxicity** (e.g., OECD 402): The substance is applied to a shaved area of the skin of the test animals for a 24-hour period. Observations for skin reactions, systemic toxicity, and mortality are made over a 14-day period.
- **Acute Inhalation Toxicity** (e.g., OECD 403): Animals are exposed to the substance as a vapor, dust, or aerosol in an inhalation chamber for a specified duration (e.g., 4 hours). The animals are then observed for signs of respiratory and systemic toxicity, as well as mortality, over a 14-day period.

Flash Point Determination (ASTM D93):

The flash point, the lowest temperature at which a substance gives off sufficient vapor to ignite in the presence of an ignition source, is determined using a Pensky-Martens closed-cup tester. A sample of the substance is heated at a controlled rate while a small flame is periodically introduced into the vapor space above the liquid. The temperature at which a flash is observed is recorded as the flash point.

Conclusion

Tri-o-tolylphosphine is a valuable reagent in chemical synthesis, but its handling requires a high degree of caution due to its irritant properties and the lack of comprehensive toxicological data. Adherence to the safety, handling, and storage protocols outlined in this guide is essential for minimizing risks to researchers and ensuring a safe laboratory environment. All work with this compound should be conducted with the assumption that it may possess uncharacterized hazards. As with all chemicals, a thorough risk assessment should be performed before any new experimental procedure involving **tri-o-tolylphosphine** is undertaken.

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